

2PACz in Solar Cells: A Comparative Guide to Power Conversion Efficiency

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Compound of Interest

Compound Name: 2PACz

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In the pursuit of highly efficient and stable perovskite solar cells (PSCs), the hole transport layer (HTL) plays a pivotal role. Among the various materials being explored, [2-(9H-carbazol-9-yl)ethyl]phosphonic acid, commonly known as **2PACz**, has emerged as a promising candidate. This self-assembled monolayer (SAM) offers a compelling alternative to traditional HTL materials like PTAA and PEDOT:PSS. This guide provides a comprehensive comparison of the power conversion efficiency of solar cells incorporating **2PACz**, supported by experimental data and detailed protocols for researchers, scientists, and drug development professionals.

Performance Comparison: 2PACz vs. Alternatives

The use of **2PACz** and its derivatives, such as MeO-**2PACz**, has been shown to significantly enhance the power conversion efficiency (PCE) of inverted perovskite solar cells. These SAMs facilitate efficient hole extraction and reduce non-radiative recombination at the interface between the perovskite absorber and the electrode.

Below is a summary of the photovoltaic performance of perovskite solar cells utilizing different HTLs.

Hole Transport Layer (HTL)	Open-Circuit Voltage (VOC) [V]	Short-Circuit Current Density (JSC) [mA/cm ²]	Fill Factor (FF) [%]	Power Conversion Efficiency (PCE) [%]
2PACz	1.19	Not specified	Not specified	20.9
MeO-2PACz	Not specified	Not specified	Not specified	up to 23.1[1]
PTAA	1.14	23.58	79.21	18.14[1]
PTAA/2PACz Bilayer	1.14	24.12	80.53	20.05[1]
PEDOT:PSS	Not specified	Not specified	Not specified	Not specified

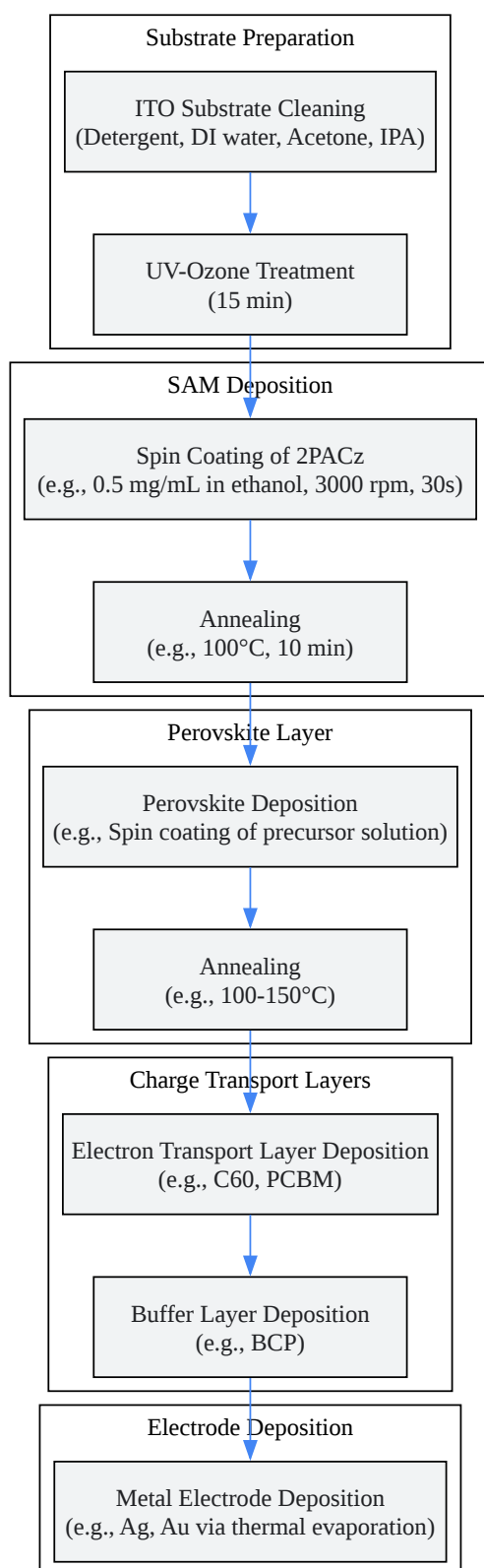
Note: The performance of solar cells can vary depending on the specific perovskite composition, device architecture, and fabrication conditions.

As the data indicates, the incorporation of a **2PACz** layer, even as part of a bilayer with PTAA, leads to a notable improvement in PCE, primarily driven by an increase in the short-circuit current density and fill factor[1]. In single-crystal perovskite solar cells, MeO-**2PACz** has enabled efficiencies of up to 23.1%[1]. Furthermore, in perovskite/silicon tandem solar cells, the use of **2PACz**-based SAMs has contributed to achieving efficiencies exceeding 29%[2].

Experimental Protocols

The fabrication and characterization of perovskite solar cells with **2PACz**-based SAMs involve a series of precise steps. The following is a generalized protocol for the fabrication of an inverted perovskite solar cell.

Device Fabrication Workflow



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Caption: A generalized workflow for the fabrication of an inverted perovskite solar cell with a **2PACz** self-assembled monolayer.

Detailed Steps:

- **Substrate Cleaning:** Indium tin oxide (ITO) coated glass substrates are sequentially cleaned in ultrasonic baths of detergent, deionized water, acetone, and isopropanol.
- **UV-Ozone Treatment:** The cleaned ITO substrates are treated with UV-ozone for approximately 15 minutes to improve the surface wettability and remove organic residues.
- **2PACz SAM Deposition:** A solution of **2PACz** in a solvent like ethanol (e.g., 0.5 mg/mL) is deposited onto the ITO substrate. This can be done via spin-coating (e.g., at 3000 rpm for 30 seconds) or dip-coating.
- **Annealing:** The substrate with the **2PACz** layer is then annealed at a specific temperature (e.g., 100°C) for a set duration (e.g., 10 minutes) to promote the formation of a uniform self-assembled monolayer.
- **Perovskite Deposition:** The perovskite precursor solution is spin-coated onto the **2PACz** layer in a nitrogen-filled glovebox. The spin-coating parameters and precursor composition will vary depending on the desired perovskite film.
- **Perovskite Annealing:** The perovskite film is annealed at a temperature typically between 100°C and 150°C to induce crystallization.
- **Electron Transport and Buffer Layer Deposition:** An electron transport layer (ETL), such as C60 or PCBM, and a buffer layer, like bathocuproine (BCP), are sequentially deposited via thermal evaporation.
- **Metal Electrode Deposition:** Finally, a metal electrode (e.g., silver or gold) is deposited by thermal evaporation to complete the device.

Characterization of Power Conversion Efficiency

The power conversion efficiency of the fabricated solar cells is determined by measuring their current density-voltage (J-V) characteristics under simulated solar illumination (AM 1.5G, 100

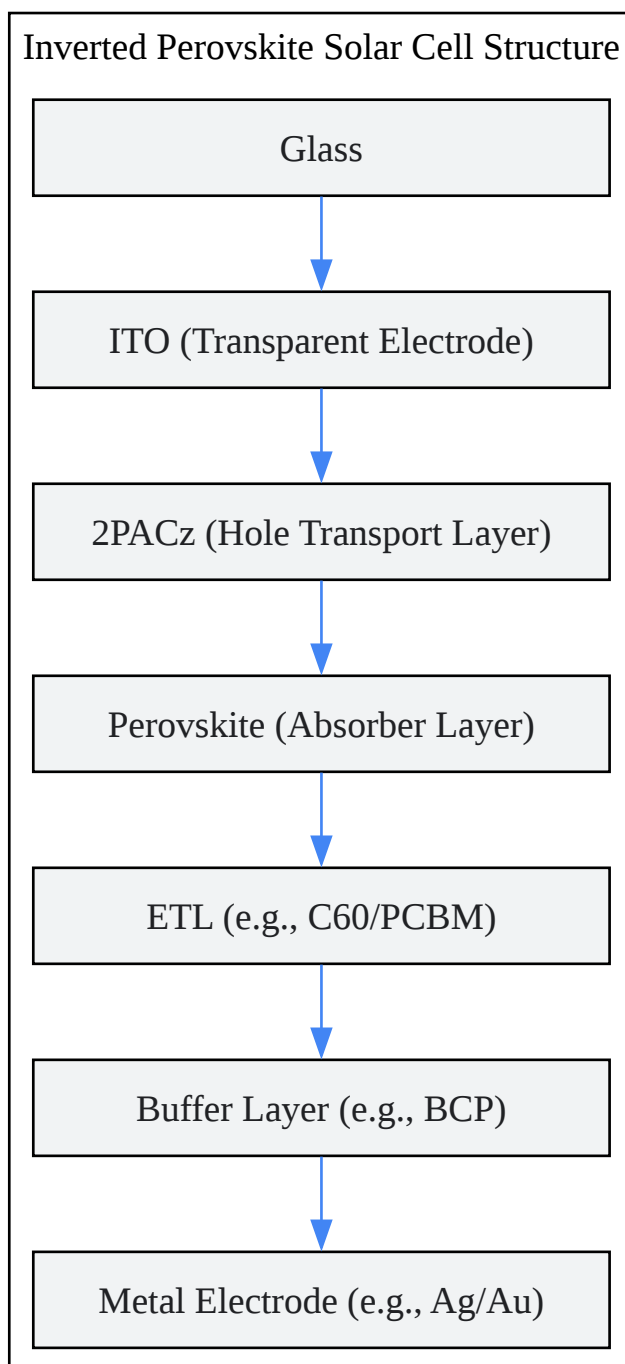
mW/cm²).

Key Parameters Measured:

- Open-Circuit Voltage (VOC): The maximum voltage a solar cell can produce when no current is flowing.
- Short-Circuit Current Density (JSC): The maximum current density a solar cell can produce when the voltage across it is zero.
- Fill Factor (FF): The ratio of the maximum power from the solar cell to the product of VOC and JSC. It represents the "squareness" of the J-V curve.
- Power Conversion Efficiency (PCE): The ratio of the maximum electrical power output to the incident light power. It is calculated as: $PCE (\%) = (VOC \times JSC \times FF) / P_{in} \times 100$ where P_{in} is the incident power density of the simulated sunlight.

Device Architecture and Energy Level Alignment

The typical device architecture for an inverted perovskite solar cell utilizing a **2PACz** SAM is illustrated below.



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References

- 1. chinesechemsoc.org [chinesechemsoc.org]
- 2. Efficient inverted perovskite solar cells with a low-temperature processed NiOx/SAM hole transport layer - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
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